

isobutyl butyrate safety and handling in laboratories

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Compound of Interest

Compound Name: *Isobutyl butyrate*

Cat. No.: *B008406*

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An In-depth Technical Guide to the Safe Handling of **Isobutyl Butyrate** in Laboratories

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **isobutyl butyrate** in a laboratory setting. It is intended to supplement, not replace, institutional safety protocols and Safety Data Sheets (SDS).

Hazard Identification and Classification

Isobutyl butyrate is a flammable liquid that can cause mild skin and eye irritation.^{[1][2]} Vapors may cause respiratory tract irritation.^{[2][3]}

Signal Word: Warning^{[1][4]}

Hazard Statements:

- H226: Flammable liquid and vapor.^{[3][4][5]}
- H400: Very toxic to aquatic life.^{[3][4][5]}
- H412: Harmful to aquatic life with long-lasting effects.^[4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **isobutyl butyrate** is presented below.

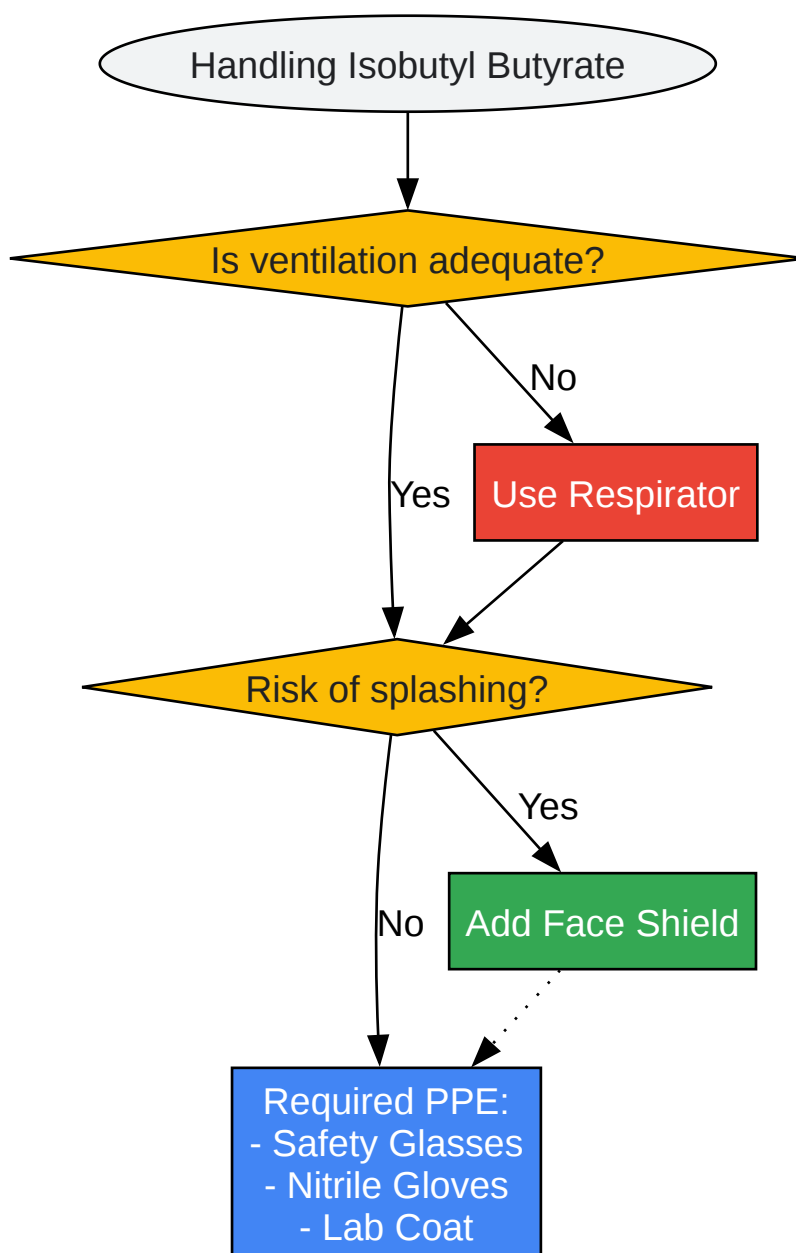
Property	Value	Source
Chemical Formula	C ₈ H ₁₆ O ₂	[1][3][6][7]
Molecular Weight	144.21 g/mol	[1][3][6][7]
Appearance	Colorless liquid	[6][7][8]
Odor	Fruity, apple/pineapple-like	[8][9]
Boiling Point	156 - 158 °C (312.8 - 316.4 °F)	[1][6][7][8]
Flash Point	46 - 47.2 °C (117.0 °F) Closed Cup	[1][3]
Density	0.858 - 0.863 g/mL at 25 °C	[3][8]
Vapor Pressure	2.91 mm Hg at 25 °C	[1]
Vapor Density	5.0 (Air = 1)	[1][3]
Solubility in Water	Insoluble	[1][9]
Solubility in Organic Solvents	Soluble in alcohol and most fixed oils	[3][8]

Personal Protective Equipment (PPE)

Proper selection and use of PPE are critical to minimize exposure to **isobutyl butyrate**.

PPE Category	Recommendations
Eye/Face Protection	Wear chemical safety goggles or glasses with side shields.[1] A face shield may be necessary where splashing is possible.[3]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber) are recommended.[3] Wear a lab coat or other suitable protective clothing.[1][3]
Respiratory Protection	Generally not required with adequate ventilation. [1] If vapors or aerosols are generated, a suitable respirator must be used.[3][10]

Logical Relationship: PPE Selection



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Caption: PPE selection flowchart for **isobutyl butyrate**.

Safe Handling and Storage

Handling:

- Work in a well-ventilated area, preferably a chemical fume hood.

- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[3\]](#)[\[4\]](#) No smoking.
[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.[\[1\]](#)[\[4\]](#) All equipment must be grounded and bonded.[\[1\]](#)[\[4\]](#)[\[11\]](#)
- Avoid contact with skin and eyes and inhalation of vapor or mist.[\[1\]](#)[\[3\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[3\]](#)
- Keep containers tightly closed.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

Accidental Release Measures

Immediate and appropriate response to a spill is crucial to prevent injury and environmental contamination.

Experimental Protocol: Spill Cleanup

A. Small Spills (e.g., <100 mL in a fume hood)

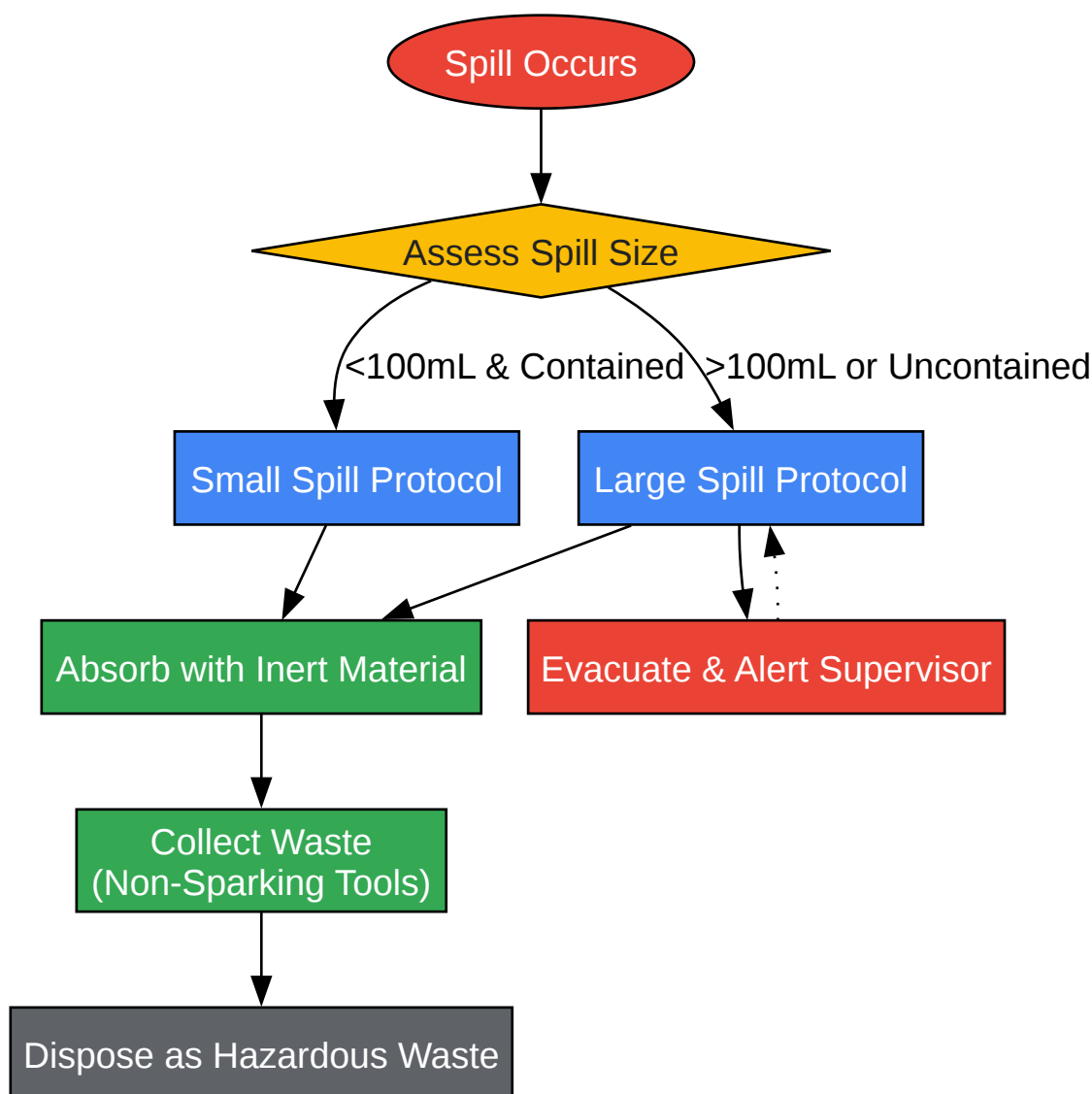
- Restrict Access: Ensure the spill is contained within the fume hood and does not pose a risk to others in the lab.
- Personal Protective Equipment: Wear appropriate PPE, including safety goggles, nitrile gloves, and a lab coat.
- Containment: Use an inert absorbent material (e.g., dry clay, sand, vermiculite, or commercial sorbents) to absorb the spill.[\[1\]](#)

- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealable container for hazardous waste.
- Decontamination: Clean the spill area thoroughly with soap and water.
- Disposal: Dispose of the waste container according to institutional and local regulations.[1]

B. Large Spills (e.g., >100 mL or outside a fume hood)

- Evacuate: Evacuate all non-essential personnel from the immediate area.[3][5]
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Eliminate Ignition Sources: Remove all sources of ignition (e.g., turn off equipment, extinguish open flames).[3]
- Personal Protective Equipment: Don appropriate PPE, which may include a respirator in addition to standard lab attire.
- Containment: Prevent further leakage or spillage if it is safe to do so.[1][3] Dike the spilled material to prevent it from entering drains or waterways.[1] The product is immiscible with water and will spread on the surface.[1]
- Absorption: Cover the spill with an inert absorbent material like vermiculite, dry sand, or earth.[1]
- Collection: Once absorbed, use non-sparking tools to collect the material and place it in a designated hazardous waste container.[12]
- Disposal: Seal the container and dispose of it in accordance with all local, regional, and national regulations.[1] Do not return spilled material to the original container.[1]

Workflow: Accidental Spill Response



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Caption: Workflow for responding to an **isobutyl butyrate** spill.

First Aid Measures

In case of exposure, follow these procedures and seek medical attention.[3] Always show the Safety Data Sheet to the attending medical personnel.[1]

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If symptoms persist, call a physician.[3]
Skin Contact	Immediately take off all contaminated clothing. [1] Wash the affected area thoroughly with soap and water for several minutes.[1][3] If irritation develops and persists, seek medical attention. [1]
Eye Contact	Promptly flush eyes with plenty of water for several minutes, lifting the eyelids.[1] Remove contact lenses if present and easy to do.[1] If irritation persists, get medical attention.[1]
Ingestion	DO NOT induce vomiting.[3] If the person is conscious, rinse their mouth with water.[1][3] Call a physician or poison control center immediately.[1]

Fire-Fighting Measures

Suitable Extinguishing Media:

- Use water spray, "alcohol" foam, dry chemical, or carbon dioxide.[2][3]

Unsuitable Extinguishing Media:

- Do not use a solid stream of water as it may be ineffective and spread the fire.[3]

Specific Hazards:

- Flammable liquid and vapor.[1][3]
- Vapors are heavier than air and may travel to a source of ignition and flash back.[10][13]
- Containers may build up pressure and explode if heated.[2][14]

- Hazardous decomposition products formed under fire conditions include carbon oxides.[3][5]

Fire-Fighting Procedures:

- Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][5]
- Use water spray to cool unopened containers.[3][5]

Stability and Reactivity

- Reactivity: The product is stable and non-reactive under normal conditions of use, storage, and transport.[1]
- Chemical Stability: Material is stable under normal conditions.[1]
- Conditions to Avoid: Heat, sparks, open flames, and other ignition sources.[1][3] Avoid temperatures exceeding the flash point.[1]
- Incompatible Materials: Strong oxidizing agents.[1][3]
- Hazardous Decomposition Products: No hazardous decomposition products are known if stored and handled as indicated.[1] Under fire conditions, carbon oxides may be produced.[3]

Toxicological Information

- Acute Toxicity:
 - Oral LD50 (Rat): > 5,000 mg/kg[5]
 - Dermal: > 5000 mg/kg[1]
- Skin Contact: May cause mild skin irritation.[1][2][3]
- Eye Contact: May cause eye irritation.[1][2][3]
- Inhalation: May cause respiratory tract irritation.[2][3]
- Carcinogenicity: Not listed as a carcinogen by IARC, ACGIH, NTP, or OSHA.[3]

Disposal Considerations

- Dispose of this material and its container as hazardous waste.[1]
- Do not allow the material to drain into sewers or water supplies.[1][11]
- Disposal must be in accordance with all applicable local, regional, national, and international regulations.[1][4][11]
- Empty containers may retain product residue and should be handled as hazardous.[11]
Contact a licensed professional waste disposal service.[2][4]

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